

The Chemical Identity and Synthetic Utility of 2-(Dimethylamino)ethanimidamide: A Comprehensive Guide

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Compound of Interest

Compound Name: 2-(Dimethylamino)ethanimidamide

Cat. No.: B15260544

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Executive Summary

In the realm of organic synthesis and drug discovery, the precise identification and application of bifunctional building blocks are critical for designing robust synthetic routes. **2-(dimethylamino)ethanimidamide** is a highly versatile, nitrogen-rich aliphatic molecule that serves as a cornerstone for synthesizing complex heterocycles. Due to historical naming conventions, patent filings, and varying database algorithms, this compound is known by several synonyms, which can obscure comprehensive literature and prior-art searches.

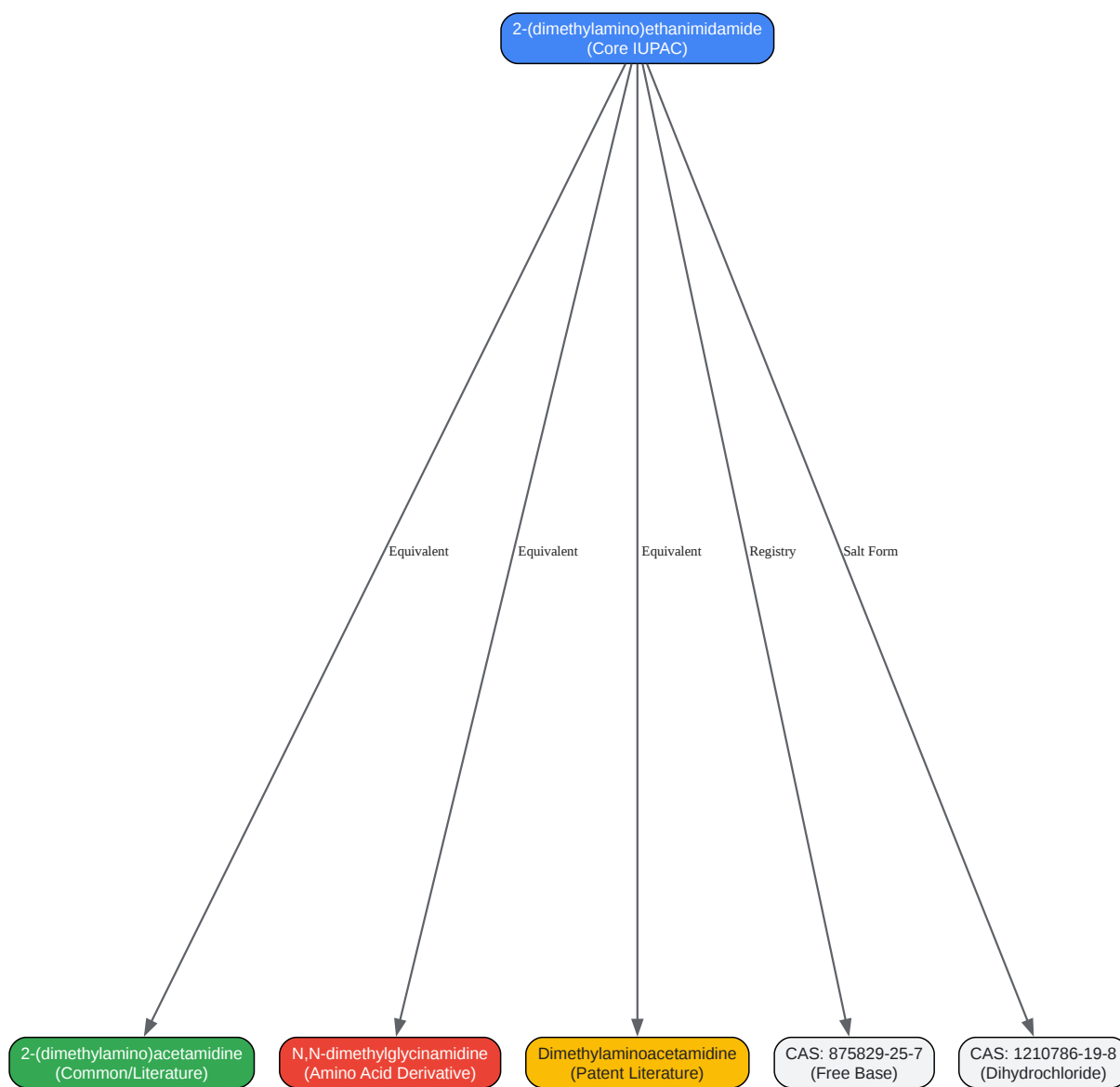
This whitepaper provides an in-depth technical analysis of **2-(dimethylamino)ethanimidamide**. It maps its nomenclature, details its physicochemical properties, and provides a self-validating, step-by-step protocol for its application in heterocyclic synthesis—specifically focusing on its role as a bis-nucleophile in pyrimidine formation.

Nomenclature and Structural Identity

The IUPAC name for the core structure is **2-(dimethylamino)ethanimidamide**. However, depending on the chemical database (e.g., SciFinder, Reaxys) or the specific sector of chemical literature, researchers will encounter multiple synonyms. Understanding the logical relationship between these names is essential for comprehensive data retrieval.

- 2-(dimethylamino)acetamidine: The most ubiquitous synonym in bench chemistry. It clearly denotes the acetamidine backbone substituted with a dimethylamino group at the 2-position [3].
- N,N-dimethylglycinamidine: This name highlights the compound's structural relationship to the amino acid glycine, where the carboxylic acid has been replaced by an amidine functional group.
- Dimethylaminoacetamidine: Frequently utilized in older patent literature and industrial formulations (e.g., cosmetic and polymer patents) [2].

Because the free base amidine is highly basic and prone to degradation (oxidation or hydrolysis) upon prolonged exposure to ambient moisture, it is almost exclusively commercialized and stored as a dihydrochloride salt [1].



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Caption: Logical mapping of **2-(dimethylamino)ethanimidamide** synonyms and CAS registry numbers.

Physicochemical Properties & Thermodynamic Data

To effectively utilize this compound in a synthetic workflow, one must understand its thermodynamic profile. The presence of both a tertiary amine and an amidine group creates a highly basic microenvironment. According to historical patent data, the conjugate acid of dimethylaminoacetamidine exhibits a pKa of approximately 13.4 [2]. This extreme basicity dictates the choice of reagents during the free-basing step of any synthetic protocol.

Quantitative Data Summary

Property	Value	Context / Source
Molecular Formula	C4H11N3	Free Base
Molecular Weight	101.15 g/mol	Free Base [3]
Molecular Weight (Salt)	174.07 g/mol	Dihydrochloride Salt [1]
CAS Registry (Free Base)	875829-25-7	Chemical Databases [3]
CAS Registry (Salt)	1210786-19-8	Commercial Vendors [1]
pKa (Conjugate Acid)	~13.4	Aqueous measurement [2]

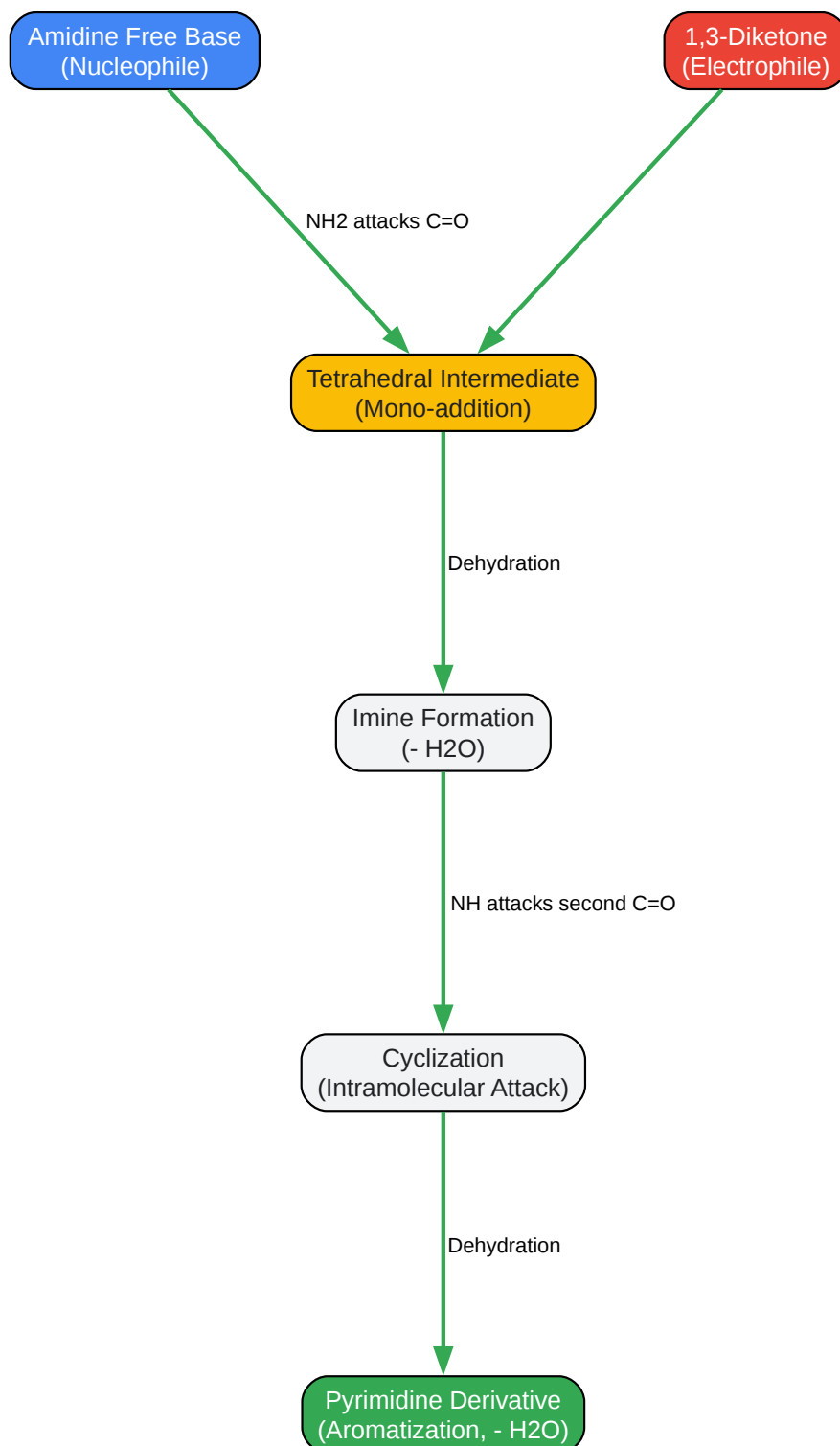
Mechanistic Utility in Heterocyclic Synthesis

In drug development, the incorporation of a dimethylaminomethyl moiety (-CH₂-N(CH₃)₂) is a proven strategy to enhance a drug candidate's aqueous solubility and to introduce a hydrogen-bond acceptor for target kinase or receptor binding.

Mechanistically, 2-(dimethylamino)acetamidine acts as a potent N-C-N bis-nucleophile. When reacted with a 1,3-dielectrophile (such as a 1,3-diketone,

-keto ester, or malonate derivative), it undergoes a tandem condensation-cyclization sequence. The primary amine of the amidine attacks the most electrophilic carbonyl, forming a tetrahedral intermediate. Following dehydration to an imine, the secondary amidine nitrogen attacks the

remaining carbonyl, executing ring closure. A final dehydration yields a fully aromatized pyrimidine ring.



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Caption: Mechanistic pathway of bis-nucleophilic amidine condensation with a 1,3-dielectrophile.

Self-Validating Experimental Protocol

The following protocol details the synthesis of 2-(dimethylaminomethyl)-4,6-dimethylpyrimidine via the condensation of **2-(dimethylamino)ethanimidamide** dihydrochloride with acetylacetone (2,4-pentanedione).

Causality & Design: Because the starting material is a dihydrochloride salt, exactly 2.1 equivalents of a strong base (Sodium Ethoxide) are required. Two equivalents neutralize the HCl to liberate the free amidine and the tertiary amine, while the 0.1 equivalent excess ensures the reaction remains kinetically favorable.

Step-by-Step Methodology

Step 1: Liberation of the Free Base

- Suspend **2-(dimethylamino)ethanimidamide** dihydrochloride (1.0 eq, 10 mmol) in 25 mL of anhydrous ethanol in a flame-dried round-bottom flask under a nitrogen atmosphere.
- Cool the suspension to 0°C using an ice bath.
- Add a freshly prepared solution of Sodium Ethoxide (2.1 eq, 21 mmol) in ethanol dropwise over 15 minutes.
- Self-Validation Checkpoint: The immediate formation of a dense, fine white precipitate (NaCl) visually confirms the successful deprotonation of the dihydrochloride salt.

Step 2: Filtration

- Stir the mixture for an additional 30 minutes at room temperature.
- Filter the suspension rapidly through a pad of Celite under inert gas to remove the NaCl byproduct.

- Causality: Removing the salt prevents occlusion and side reactions during the high-temperature condensation phase.

Step 3: Condensation and Cyclization

- Transfer the clear filtrate containing the free amidine to a clean flask equipped with a reflux condenser.
- Add acetylacetone (1.1 eq, 11 mmol) dropwise.
- Heat the reaction mixture to reflux (78°C) for 4 to 6 hours.
- Causality: The thermal energy is required to overcome the activation barrier of the intramolecular cyclization and to drive off the two equivalents of water generated, shifting the equilibrium toward the aromatic product.

Step 4: Reaction Monitoring

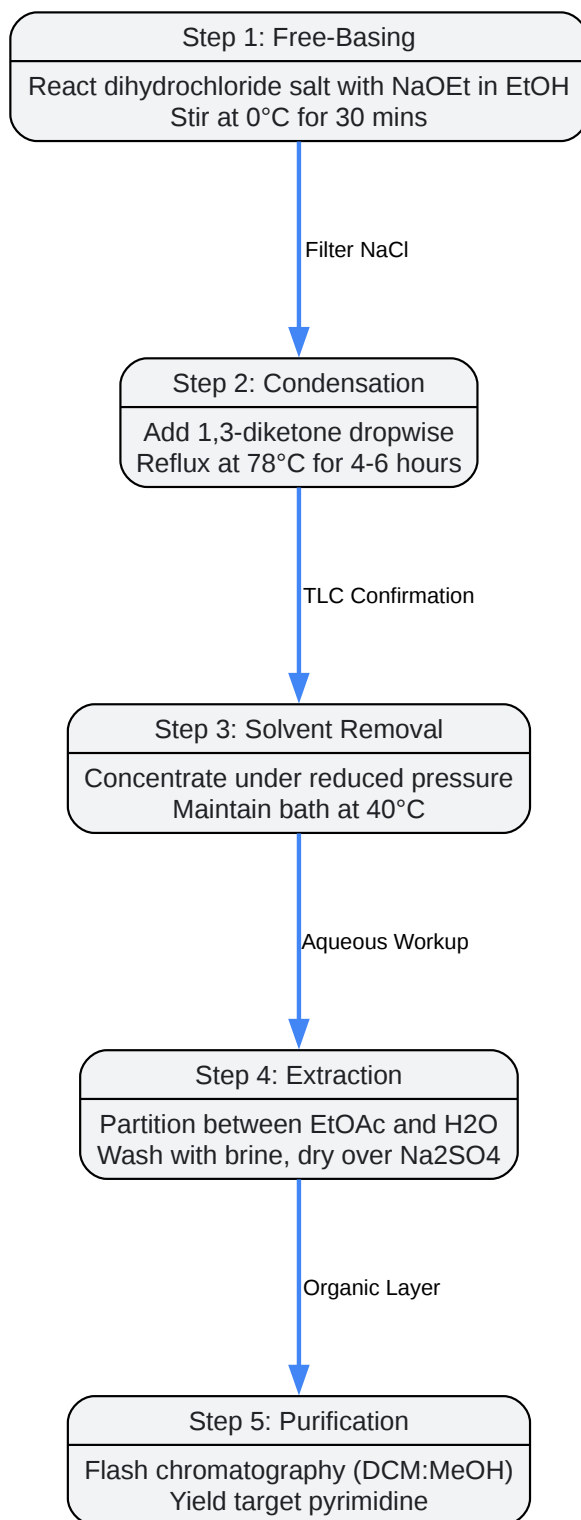
- Monitor the reaction progress via Thin Layer Chromatography (TLC) using a mobile phase of DCM:MeOH (9:1).
- Self-Validation Checkpoint: The complete disappearance of the highly polar, baseline-retained amidine spot and the emergence of a new, highly UV-active spot at a higher value confirms complete conversion to the pyrimidine.

Step 5: Workup and Purification

- Concentrate the reaction mixture under reduced pressure.
- Partition the crude residue between Ethyl Acetate (50 mL) and saturated aqueous (50 mL).
- Causality: The mildly basic aqueous layer ensures the tertiary amine of the product remains unprotonated, forcing it to partition cleanly into the organic layer.

- Extract the aqueous layer with an additional 25 mL of Ethyl Acetate. Combine the organic layers, wash with brine, dry over anhydrous

, and concentrate. Purify via flash column chromatography if analytical purity is required.



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Caption: Step-by-step experimental workflow for pyrimidine synthesis using the amidine building block.

Conclusion

The successful deployment of **2-(dimethylamino)ethanimidamide** in organic synthesis relies heavily on understanding its diverse nomenclature across literature and patent databases. By recognizing synonyms such as 2-(dimethylamino)acetamidine and N,N-dimethylglycinamidine, researchers can unlock a broader scope of prior art. Furthermore, acknowledging the thermodynamic realities of its pKa ensures that experimental protocols are designed logically, resulting in high-yielding, self-validating synthetic pathways for novel drug development.

References

- EP0100901A2 - Hair relaxer (Patent detailing pKa of dimethylaminoacetamidine)
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